

An In-Depth Technical Guide to Trimethylolpropane (TMP)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Trimethylolpropane	
Cat. No.:	B046298	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Core Identification

Trimethylolpropane (TMP) is a versatile, trifunctional alcohol widely utilized as a building block in the synthesis of a diverse array of chemical products. Its unique structure, featuring three primary hydroxyl groups, makes it a valuable intermediate in the production of polymers, coatings, and synthetic lubricants. In the realm of biomedical research and drug development, TMP and its derivatives are gaining attention for their role in creating biocompatible materials for applications such as controlled-release drug delivery systems and tissue engineering scaffolds.

• CAS Number: 77-99-6

• IUPAC Name: 2-Ethyl-2-(hydroxymethyl)propane-1,3-diol

Physicochemical and Toxicological Data

The following tables summarize key quantitative data for **trimethylolpropane**, providing a ready reference for its physical, chemical, and toxicological properties.

Table 1: Physicochemical Properties of Trimethylolpropane



Property	Value	
Molecular Formula	C6H14O3	
Molar Mass	134.17 g/mol	
Appearance	White, hygroscopic crystalline solid	
Melting Point	58 °C	
Boiling Point	289 °C	
Density	1.084 g/mL	
Flash Point	172 °C	
Solubility in Water	Highly soluble	
Solubility in Organic Solvents	Soluble in alcohol, partially soluble in acetone and ethyl acetate	

Data sourced from multiple references.

Table 2: Toxicological Profile of Trimethylolpropane and a Key Derivative



Parameter	Value	Species	Route
Acute Oral LD50 (TMP)	> 2500 mg/kg	Rat	Oral
Skin Irritation (TMP)	Non-irritating	Rabbit	Dermal
Eye Irritation (TMP)	Non-irritating	Rabbit	Ocular
Dermal Sensitization (TMPTA)	Not a sensitizer	Mouse	Dermal
Carcinogenicity (TMPTA)	Evidence of carcinogenic activity in female mice (liver and uterine tumors) and potentially in male rats (mesothelioma).	Mouse, Rat	Dermal

Note: Much of the detailed toxicological data, particularly regarding chronic exposure and carcinogenicity, is available for **Trimethylolpropane** Triacrylate (TMPTA), a common derivative of TMP. These findings suggest that while TMP itself has low acute toxicity, its derivatives used in polymer applications warrant careful handling and assessment.

Synthesis and Experimental Protocols

The industrial production of **trimethylolpropane** is a well-established two-step process. For laboratory and research applications, particularly in the development of novel materials, the esterification of TMP is a common and critical reaction.

Industrial Synthesis of Trimethylolpropane

The commercial synthesis of TMP involves an initial aldol condensation of n-butyraldehyde with formaldehyde, followed by a Cannizzaro reaction. This process is highly efficient, with an annual production of approximately 200,000,000 kg.

Step 1: Aldol Condensation CH₃CH₂CH₂CHO + 2CH₂O → CH₃CH₂C(CH₂OH)₂CHO



Step 2: Cannizzaro Reaction CH₃CH₂C(CH₂OH)₂CHO + CH₂O + NaOH → CH₃CH₂C(CH₂OH)₃ + NaO₂CH

Experimental Protocol: Synthesis of Trimethylolpropane Triesters from Palm Kernel Fatty Acids

This protocol details the esterification of **trimethylolpropane** with fatty acids, a common method for producing synthetic lubricants and base stocks for various formulations. This can be adapted for other fatty acids as required.

Materials:

- Palm kernel free fatty acids (PKFFA)
- Trimethylolpropane (TMP)
- Toluene
- Sulfuric acid (H₂SO₄, 98%)
- n-Hexane
- Hydrochloric acid (HCl, 6N)
- Anhydrous sodium sulfate (Na₂SO₄)
- · Distilled water

Equipment:

- Three-necked round-bottom flask
- Reflux condenser with Dean-Stark trap
- · Magnetic stirrer with heating mantle
- Separatory funnel



Rotary evaporator

Procedure:

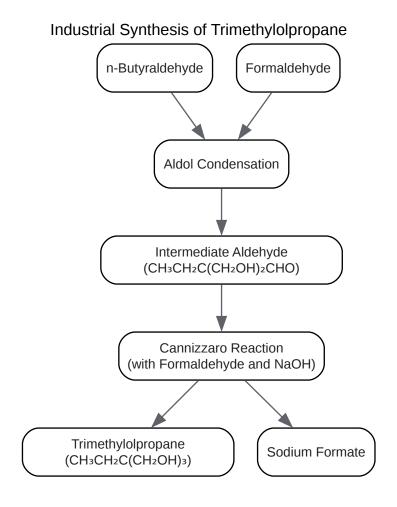
- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and Dean-Stark trap, add 20 g of palm kernel free fatty acids, the appropriate amount of trimethylolpropane to achieve a 4:1 molar ratio of fatty acid to TMP, and 80 mL of toluene.
- Catalyst Addition and Reaction: While stirring, add 1% (w/w) of sulfuric acid to the mixture.
 Heat the reaction mixture to 150 °C and maintain this temperature for 5 hours. The water produced during the esterification will be collected in the Dean-Stark trap.
- Work-up and Extraction: After 5 hours, allow the mixture to cool to room temperature.
 Transfer the mixture to a separatory funnel. Add 200 mL of water and 100 mL of 6N HCl to the separatory funnel. Extract the ester product three times with 100 mL portions of n-hexane.
- Washing and Drying: Combine the organic layers and wash with 50 mL of distilled water. Dry the organic layer over anhydrous sodium sulfate.
- Solvent Removal: Remove the n-hexane using a rotary evaporator to yield the trimethylolpropane triester product.
- Characterization: The final product can be characterized using techniques such as Fourier Transform Infrared Spectroscopy (FTIR), Nuclear Magnetic Resonance (NMR) spectroscopy, and Gas Chromatography (GC) to confirm its structure and purity.

Visualization of Processes and Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving **trimethylolpropane**.

Chemical Synthesis of Trimethylolpropane



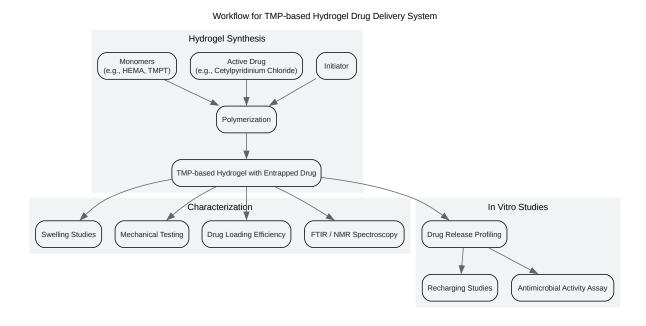


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Caption: Industrial synthesis of trimethylolpropane.

Experimental Workflow for TMP-based Hydrogel for Drug Delivery





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Caption: Development of a TMP-based hydrogel for drug delivery.

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